Synthesis of Ethyl 5-(hydroxymethyl)nicotinate: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name:	*Ethyl 5-(hydroxymethyl)nicotinate*
CAS No.:	*59936-06-0*
Cat. No.:	*B3054369*

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This document provides a comprehensive guide for the synthesis of **Ethyl 5-(hydroxymethyl)nicotinate**, a valuable building block in medicinal chemistry and drug development. The protocol herein details a robust two-step synthetic pathway, commencing with the well-established Hantzsch pyridine synthesis to construct the core nicotinic acid framework, followed by a selective mono-reduction of the resulting diester. This guide is intended for researchers, scientists, and professionals in the field of organic synthesis and drug discovery, offering in-depth technical details and scientifically grounded explanations for the experimental choices.

Introduction and Significance

Ethyl 5-(hydroxymethyl)nicotinate is a key intermediate in the synthesis of a variety of pharmacologically active compounds. The presence of both a nucleophilic hydroxyl group and an electrophilic ester functionality on the pyridine ring allows for diverse subsequent chemical modifications, making it a versatile scaffold for library synthesis and lead optimization in drug discovery programs.

Synthetic Strategy Overview

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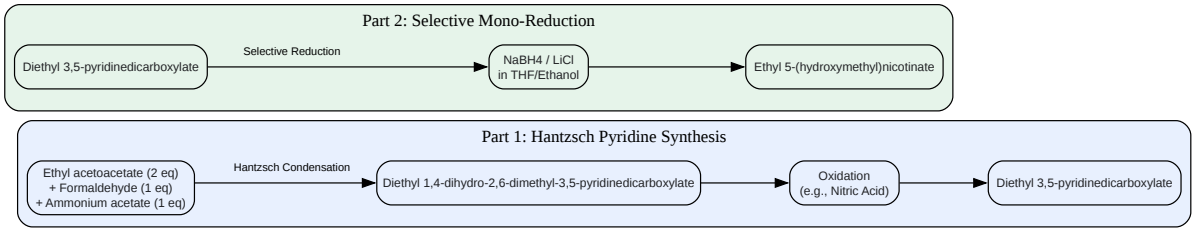
The synthesis is approached in a two-stage process. The initial step involves the construction of the pyridine ring through the Hantzsch synthesis, a classic multi-component reaction known for its efficiency in forming dihydropyridines, which are subsequently aromatized. The second, and more nuanced step, is the selective reduction of one of the two ester groups on the symmetrically substituted pyridine dicarboxylate intermediate.



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